Strategic Sourcing & Technical Guide: 4-(4-Bromo-2-fluorophenyl)butanamide

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Compound of Interest	
Compound Name:	*4-(4-Bromo-2-fluorophenyl)butanamide*
CAS No.:	*1345471-73-9*
Cat. No.:	*B567409*

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Executive Technical Summary

- Compound Name: **4-(4-Bromo-2-fluorophenyl)butanamide**[1]
- CAS Number: 1345471-73-9[1]
- Molecular Formula: $C_{10}H_{11}BrFNO$
- Molecular Weight: 260.10 g/mol
- Core Utility: A bifunctional halogenated building block. The terminal amide serves as a precursor to primary amines (via Hofmann rearrangement) or nitriles (via dehydration), while the aryl bromide/fluoride motif allows for orthogonal cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) and S_nAr diversification.

Market Intelligence: Suppliers & Pricing Models

Supply Chain Reality

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This compound is classified as a Tier 2 Building Block—it is not a commodity chemical like benzene but is frequently held in stock by specialized heterocyclic manufacturers. It is often synthesized on-demand (Make-to-Order) if stock is depleted, typically derived from its acid precursor, 4-(4-bromo-2-fluorophenyl)butanoic acid (CAS: 899350-39-1).

Primary Suppliers & Catalog Status

The following suppliers are verified sources based on chemical structure databases and distributor networks.

Supplier Category	Vendor Examples	Availability Status	Lead Time
Primary Manufacturers	Enamine, WuXi AppTec, Combi-Blocks	High (Stock often available)	1–2 Weeks
Global Distributors	Sigma-Aldrich (MilliporeSigma), Fisher Scientific	Medium (Cross-listed)	2–4 Weeks
Custom Synthesis	ChemPartner, Pharmablock	MTO (Make-to-Order)	4–8 Weeks

Price Benchmarking (Q1 2025 Estimates)

Pricing is non-linear due to the specific fluorination pattern.

Scale	Estimated Price Range (USD)	Unit Cost ($/g)	Notes
Discovery (100 mg)	$80 – $150	$1,000+	High premium for aliquoting/QC.
Gram Scale (1 g)	$250 – $450	$350	Standard research pricing.
Process Scale (10 g)	$1,200 – $1,800	$150	Requires bulk inquiry.
Bulk (>100 g)	Custom Quote	<$80	FTE-based pricing recommended.

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> *Procurement Tip: If the amide (CAS 1345471-73-9) is out of stock or overpriced, purchase the Acid Precursor (CAS 899350-39-1). It is typically 30–40% cheaper and can be converted to the amide in a single, high-yield step (see Section 3).*

Technical Synthesis & Workflow

For researchers needing to validate the compound or synthesize it in-house due to supply shortages, the following protocol is the industry standard for converting the phenylbutanoic acid to the amide.

Synthetic Pathway: Acid to Amide Conversion

The most robust route utilizes 1,1'-Carbonyldiimidazole (CDI) or Thionyl Chloride ($SOCl_2$) to activate the carboxylic acid, followed by aminolysis.

Protocol: CDI-Mediated Amidation

- Rationale: Avoids the acidic conditions of $SOCl_2$, preserving the sensitive C-F bond and preventing potential defluorination side reactions.
- Scale: 1.0 gram equivalent.[2][3]

Step-by-Step Methodology:

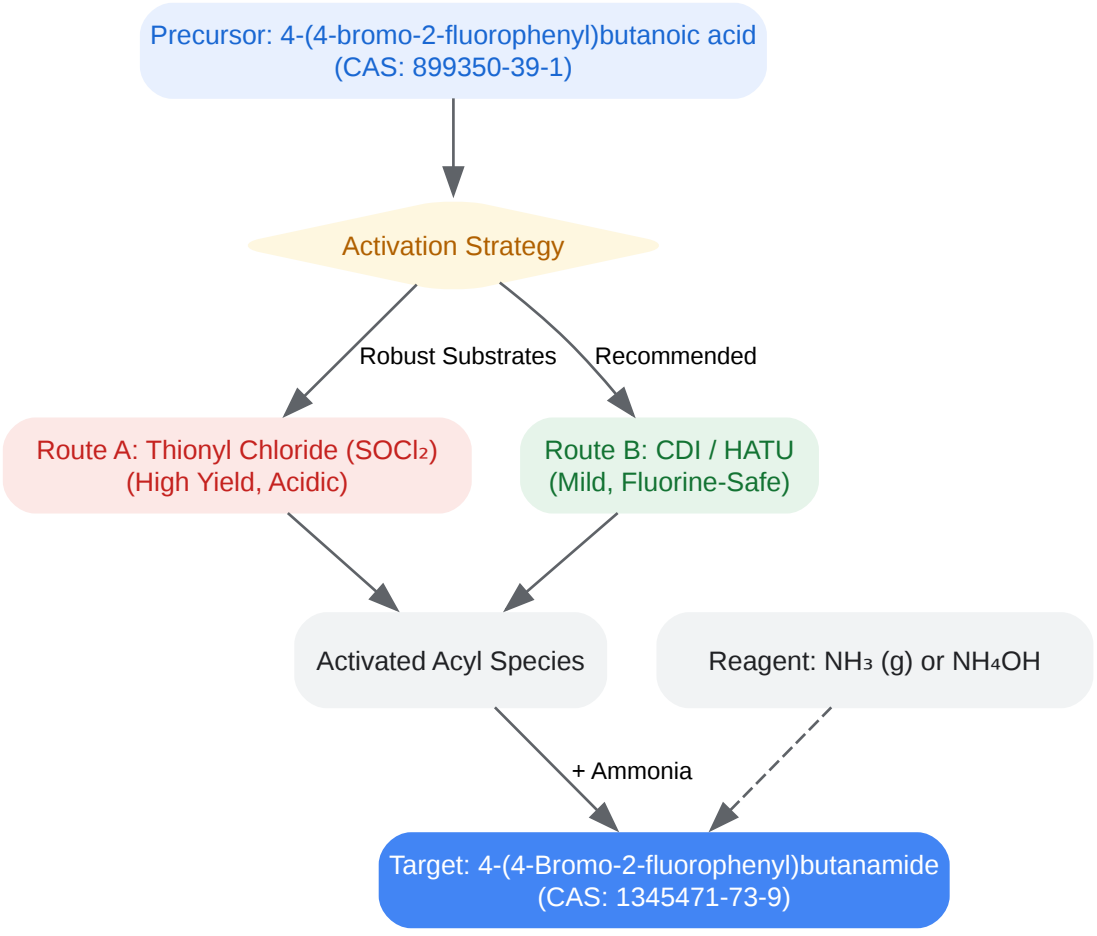
- Activation: Dissolve 4-(4-bromo-2-fluorophenyl)butanoic acid (1.0 eq) in anhydrous THF (0.2 M concentration). Add CDI (1.2 eq) portion-wise at 0°C.
- Gas Evolution: Stir at room temperature for 1 hour. Note: Ensure CO_2 evolution ceases, indicating formation of the acyl-imidazole intermediate.
- Aminolysis: Cool the mixture to 0°C. Bubble anhydrous Ammonia gas (NH_3) or add Ammonium Hydroxide (28% aq, 5.0 eq) dropwise.

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- Reaction: Stir for 4–6 hours at ambient temperature. Monitor by TLC (50% EtOAc/Hexanes) or LC-MS.
- Workup: Dilute with EtOAc, wash with 1N HCl (to remove imidazole), sat. $NaHCO_3$, and Brine. Dry over Na_2SO_4.
- Purification: Recrystallize from EtOAc/Heptane if necessary.

Visualizing the Pathway

The following diagram illustrates the logical flow from precursor selection to final QC, including the critical decision node regarding the activation agent.



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Figure 1: Decision tree for the synthesis of the target amide from its commercial acid precursor.

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Quality Control & Validation (QC)

To ensure the integrity of your biological data, the compound must meet specific analytical criteria. The Fluorine-19 NMR is the most diagnostic tool for this molecule.

Critical Specifications

Test	Acceptance Criteria	Diagnostic Signal
HPLC Purity	> 95.0% (Area %)	Single peak at retention time (RT) ~4.5 min (C18, MeCN/H_2O).[4]
^1H NMR	Consistent Structure	δ 6.8–7.5 ppm: Aromatic protons (3H). δ 5.5–6.0 ppm: Broad singlets (NH_2 amide). δ 2.6 ppm: Triplet (benzylic CH_2).
^{19}F NMR	Single Peak	δ -110 to -115 ppm: Single sharp peak (Ar-F). Absence of defluorinated impurities.
LC-MS	$[M+H]^+$ & $[M+2+H]^+$	Distinct 1:1 isotopic pattern for Bromine ($^{79}Br/^{81}Br$). Mass ~260/262.

Self-Validating Check

- The "Bromine Twin" Test: In Mass Spectrometry, if you do not see two peaks of nearly equal intensity separated by 2 mass units (m/z 260 and 262), you have lost the bromine atom or have the wrong compound.
- The "Fluorine Split" Test: In ^1H NMR, the aromatic protons must show coupling to the fluorine atom. If the aromatic signals are simple doublets without F-coupling, the fluorine is absent.

References

- Sigma-Aldrich (Merck).Product Detail: **4-(4-Bromo-2-fluorophenyl)butanamide** (CAS 1345471-73-9). Accessed 2025.[5]

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- PubChem.Compound Summary: **4-(4-Bromo-2-fluorophenyl)butanamide**. National Library of Medicine.
- Enamine.Building Blocks Catalog: Halogenated Phenyl Aliphatics. (Primary manufacturer source for CAS 899350-39-1 derivatives).
- Chemical Book.Global Suppliers List for CAS 1345471-73-9.

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Sources

- 1. CAS 1345471-73-9 | Sigma-Aldrich [sigmaaldrich.com]
- 2. 4-Bromo-1-(4-fluorophenyl)butan-1-one (1 x 250 mg) | Reagentia [reagentia.eu]
- 3. keyorganics.net [keyorganics.net]
- 4. boronpharm.com [boronpharm.com]
- 5. 4-Bromo-1-(4-fluorophenyl)butan-1-one | C10H10BrFO | CID 12285440 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Strategic Sourcing & Technical Guide: 4-(4-Bromo-2-fluorophenyl)butanamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b567409/docs#strategic-sourcing-technical-guide-4-4-bromo-2-fluorophenyl-butanamide]

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